

Technical Support Center: Strategies for Viscosity Reduction of Liquid Polysulfide Polymers

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Compound of Interest

Compound Name: Polysulfide rubber

Cat. No.: B346664

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in managing and reducing the viscosity of liquid polysulfide polymers during their experiments.

Frequently Asked Questions (FAQs) & Troubleshooting Guides

Q1: My liquid polysulfide polymer is too viscous to handle and process. What are the primary methods to reduce its viscosity?

A1: High viscosity in liquid polysulfide polymers is a common challenge. There are several effective strategies you can employ to lower the viscosity to a workable range:

- **Addition of Plasticizers:** Incorporating compatible plasticizers is a widely used method to increase flexibility and reduce viscosity.
- **Use of Solvents or Reactive Diluents:** Solvents can temporarily reduce viscosity for application, while reactive diluents become part of the polymer network upon curing.
- **Increasing Temperature:** Heating the polymer can significantly lower its viscosity, but this must be done with caution to avoid polymer degradation.

- **Chemical Modification:** Techniques like thiol-disulfide exchange can be used to cleave polymer chains, thereby reducing molecular weight and viscosity.
- **Mechanical Shearing:** Applying high shear during mixing can temporarily or permanently reduce viscosity, depending on the formulation.

Q2: What type of plasticizers are compatible with liquid polysulfide polymers, and how do they work?

A2: Plasticizers are crucial additives that soften the polymer and control viscosity. For polysulfide polymers, common compatible plasticizers include phthalates, benzoates, and chlorinated paraffins. Newer, more environmentally friendly options like oligomeric dibenzoates are also available and show excellent performance.

These plasticizers work by inserting their molecules between the long polysulfide polymer chains. This spacing reduces the intermolecular forces (van der Waals forces) between the polymer chains, allowing them to move more freely, which manifests as a decrease in viscosity and an increase in flexibility.

Q3: Can I use a solvent to reduce the viscosity? If so, which ones are effective?

A3: Yes, solvents can be very effective for temporarily reducing viscosity. Liquid polysulfide polymers are soluble in aromatic and halogenated solvents. Effective options include:

- Toluene
- Benzene
- Dichloroethane

It is critical to consider the solvent's volatility and its impact on the final cured properties, as entrapped solvent can lead to defects. For applications where the solvent needs to be removed, a proper evaporation step is necessary. Alternatively, low-molecular-weight liquid polysulfide polymers can be used as reactive diluents, which reduce initial viscosity and then react to become part of the final cured polymer.

Q4: I'm considering heating the polymer to lower its viscosity. What temperature range is safe, and what are the risks?

A4: Increasing the temperature is a very effective way to reduce the viscosity of polysulfide polymers. As temperature rises, the polymer chains gain kinetic energy and can slide past each other more easily. However, this approach has limitations. Polysulfide polymers have a service temperature range that typically extends up to around 121-150°C (250-302°F). Exceeding the thermal stability limit can lead to irreversible degradation of the polymer, compromising its mechanical and chemical properties. It is crucial to consult the technical data sheet for the specific grade of polysulfide polymer you are using to determine its thermal limits.

Q5: My formulation requires a permanent reduction in viscosity without the use of additives. Is there a chemical modification method I can use?

A5: Yes, a permanent reduction in viscosity can be achieved by chemically reducing the polymer's molecular weight. One effective method is through a thiol-disulfide exchange reaction. This process involves introducing a low-molecular-weight dithiol, such as 1,6-hexanedithiol, and a catalyst. The dithiol participates in exchange reactions with the disulfide bonds within the polysulfide polymer backbone, leading to the cleavage of longer chains into shorter ones. This reduction in average molecular weight results in a lower viscosity. The extent of viscosity reduction can be controlled by adjusting the ratio of the polymer to the dithiol.

Data Presentation

Table 1: Illustrative Effect of Plasticizer on Polysulfide Polymer Viscosity

The following data is illustrative to demonstrate the typical effect of a plasticizer on the viscosity of a liquid polysulfide polymer. Actual values will vary based on the specific polymer, plasticizer, and temperature.

Plasticizer (Dibenzoate Ester) Concentration (wt%)	Viscosity at 25°C (Pa·s)	Percentage Viscosity Reduction (%)
0	45.0	0
5	33.8	25
10	24.8	45
15	18.0	60
20	13.5	70

Table 2: Effect of Temperature on the Viscosity of Thiokol LP-32 Liquid Polysulfide Polymer

Data extracted from the viscosity-temperature curve for Thiokol LP-32.

Temperature (°C)	Temperature (°F)	Viscosity (Pa·s)
20	68	~70
25	77	41-48
30	86	~30
40	104	~15
50	122	~8
60	140	~4

Experimental Protocols

Protocol 1: Viscosity Measurement Using a Brookfield Viscometer

This protocol outlines the general procedure for measuring the viscosity of a liquid polysulfide polymer.

Materials and Equipment:

- Brookfield Viscometer (e.g., Model RVDV-E)
- Appropriate spindle (select based on expected viscosity)
- Sample of liquid polysulfide polymer
- Beaker (600 mL low form Griffin beaker is standard)
- Temperature control system (water bath or circulating bath)
- Guard leg (if required for the spindle)

Procedure:

- Instrument Setup:
 - Mount the viscometer securely on a level laboratory stand.
 - If using a guard leg, attach it to the viscometer.
 - Attach the selected spindle to the lower shaft of the viscometer. Note that the threads are left-handed.
- Sample Preparation:
 - Place a sufficient amount of the polysulfide polymer into the beaker to ensure the spindle will be properly immersed.
 - Place the beaker in the temperature control system and allow the sample to reach the desired measurement temperature (e.g., 25°C).
- Measurement:
 - Lower the viscometer and immerse the spindle into the center of the sample until the fluid level reaches the immersion groove on the spindle's shaft. To avoid trapping air bubbles, immerse the spindle at a slight angle.
 - Turn on the viscometer motor and select the desired rotational speed.

- Allow the reading on the display to stabilize. This may take a few moments.
- Record the viscosity value (in cP or mPa·s) and the torque percentage. For best accuracy, the torque reading should be between 10% and 100%.
- If the torque is outside this range, turn off the motor and select a different spindle or speed.
- Data Recording:
 - Record the final viscosity, temperature, spindle number, and rotational speed.

Protocol 2: Viscosity Reduction via Thiol-Disulfide Exchange

This protocol describes a method to reduce the molecular weight and viscosity of a liquid polysulfide polymer.

Materials and Equipment:

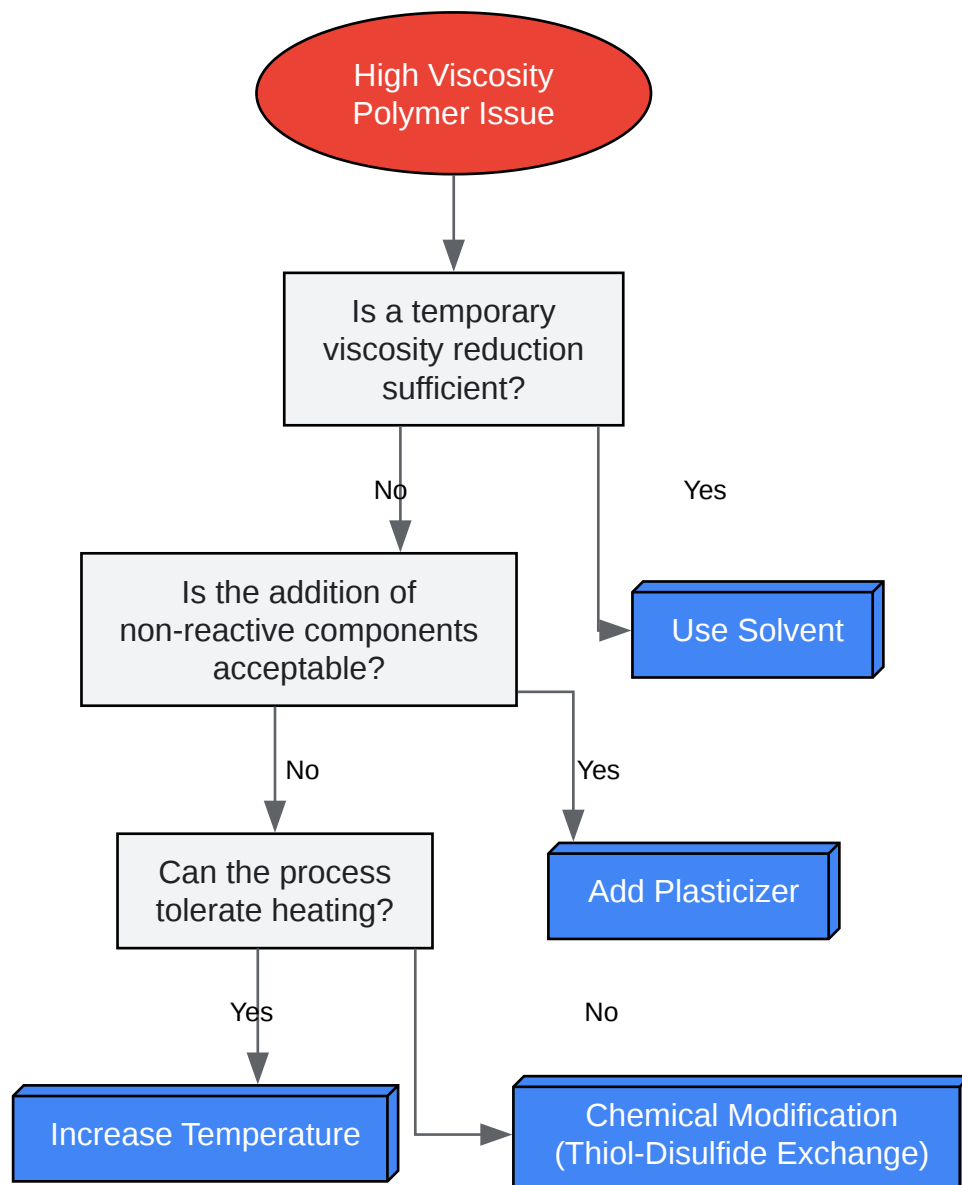
- Liquid Polysulfide Polymer (e.g., JLY155)
- 1,6-Hexanedithiol (HEX)
- Catalyst: Tris(dimethylaminomethyl)phenol (DMP-30)
- Reaction vessel with a mechanical stirrer and nitrogen inlet
- Heating mantle or oil bath
- Viscometer

Procedure:

- Reactant Preparation:
 - Charge the reaction vessel with the liquid polysulfide polymer.

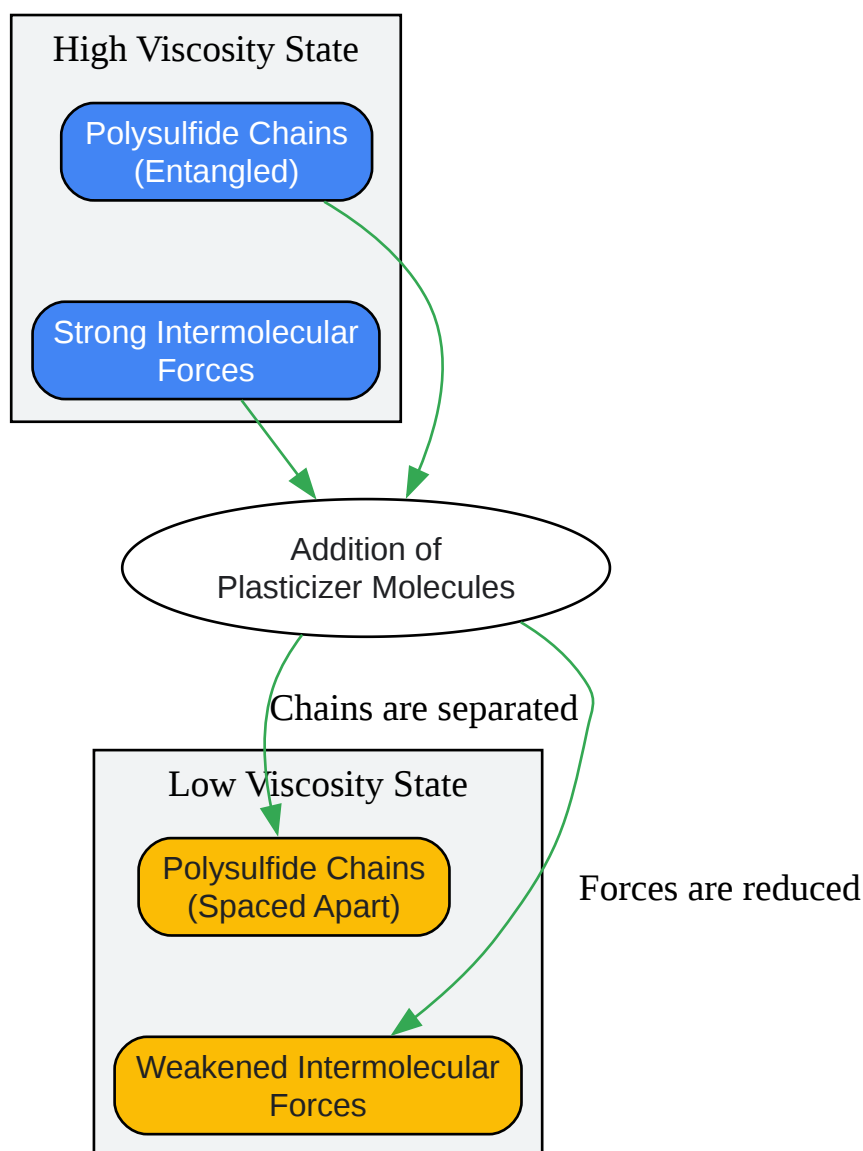
- Determine the desired molar ratio of polymer to 1,6-hexanedithiol (e.g., 4:1). Calculate and add the corresponding amount of HEX to the vessel.
- Reaction Setup:
 - Begin stirring the mixture under a nitrogen atmosphere to prevent oxidation.
 - Add the catalyst (e.g., 0.05 wt% DMP-30) to the mixture.
- Reaction and Monitoring:
 - Heat the reaction mixture to the desired temperature (e.g., 50-70°C).
 - Monitor the viscosity of the mixture at regular intervals using a viscometer. The viscosity will decrease as the thiol-disulfide exchange reaction proceeds and the polymer chains are cleaved.
- Completion:
 - The reaction is considered to have reached equilibrium when the viscosity stabilizes and shows no further significant decrease over time.
 - Once the desired viscosity is achieved, cool the mixture to room temperature. The modified, lower-viscosity polysulfide polymer is now ready for use.

Visualizations



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Caption: Workflow for selecting a viscosity reduction strategy.



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Caption: Mechanism of viscosity reduction by a plasticizer.

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